

Application Notes & Protocols: Quantitative Analysis of 7-methyl-1H-indole-2-carboxylic acid

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Compound of Interest

Compound Name: 7-methyl-1H-indole-2-carboxylic acid

Cat. No.: B107210

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Abstract

This document provides detailed analytical methods for the accurate quantification of **7-methyl-1H-indole-2-carboxylic acid**, a molecule of interest in pharmaceutical research and development.[1][2] Recognizing the diverse requirements of modern analytical laboratories, we present two robust, validated protocols: a High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) method for routine analysis and a highly sensitive and selective Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) method for trace-level quantification in complex biological matrices. The causality behind experimental choices, from mobile phase composition to mass spectrometric parameters, is thoroughly explained to empower researchers to adapt and troubleshoot these methods effectively.

Introduction and Analyte Profile

7-methyl-1H-indole-2-carboxylic acid is a member of the indole derivative class of compounds. The indole scaffold is a privileged structure in medicinal chemistry, forming the core of numerous therapeutic agents with applications in oncology, anti-inflammatory, and neurodegenerative disease research.[1][2] Consequently, the ability to accurately quantify specific indole derivatives like **7-methyl-1H-indole-2-carboxylic acid** in various samples—from active pharmaceutical ingredients (APIs) to biological fluids—is critical for pharmacokinetic, toxicokinetic, and quality control studies.

The analytical challenge presented by this molecule stems from its carboxylic acid functional group, which can lead to poor retention on standard reversed-phase columns and variable ionization efficiency in mass spectrometry if not properly addressed. The methods detailed herein are designed to overcome these challenges.

Table 1: Physicochemical Properties of **7-methyl-1H-indole-2-carboxylic acid**

Property	Value	Source
Molecular Formula	C₁₀H₉NO₂	PubChem[3]
Molecular Weight	175.18 g/mol	PubChem[3]
IUPAC Name	7-methyl-1H-indole-2-carboxylic acid	PubChem[3]
CAS Number	18474-60-7	PubChem[3]
Appearance	Solid (predicted)	---

| pKa | 15.27 ± 0.30 (Predicted, basic) | Chemicalize[4] |

Method 1: Quantification by High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

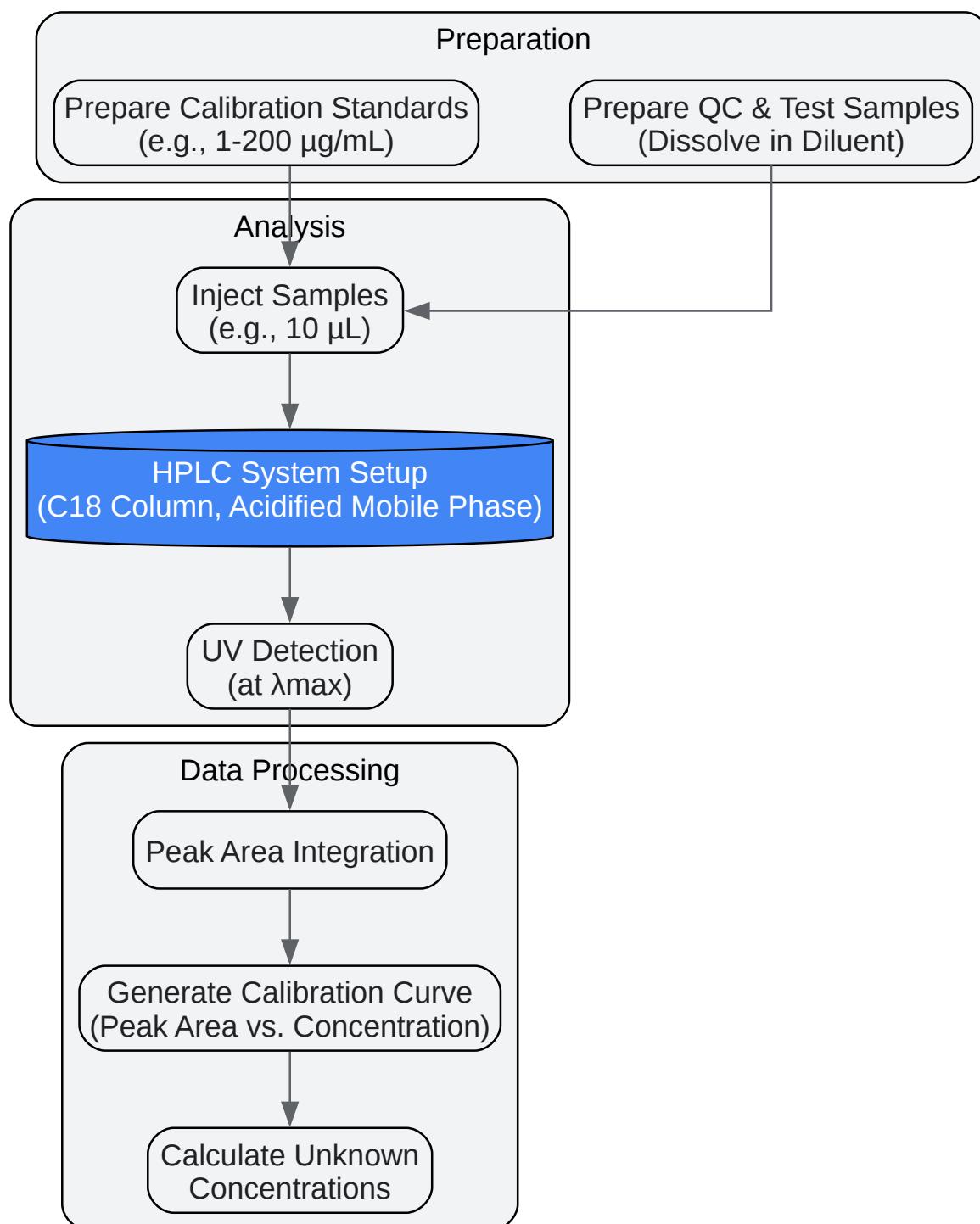
Principle and Application

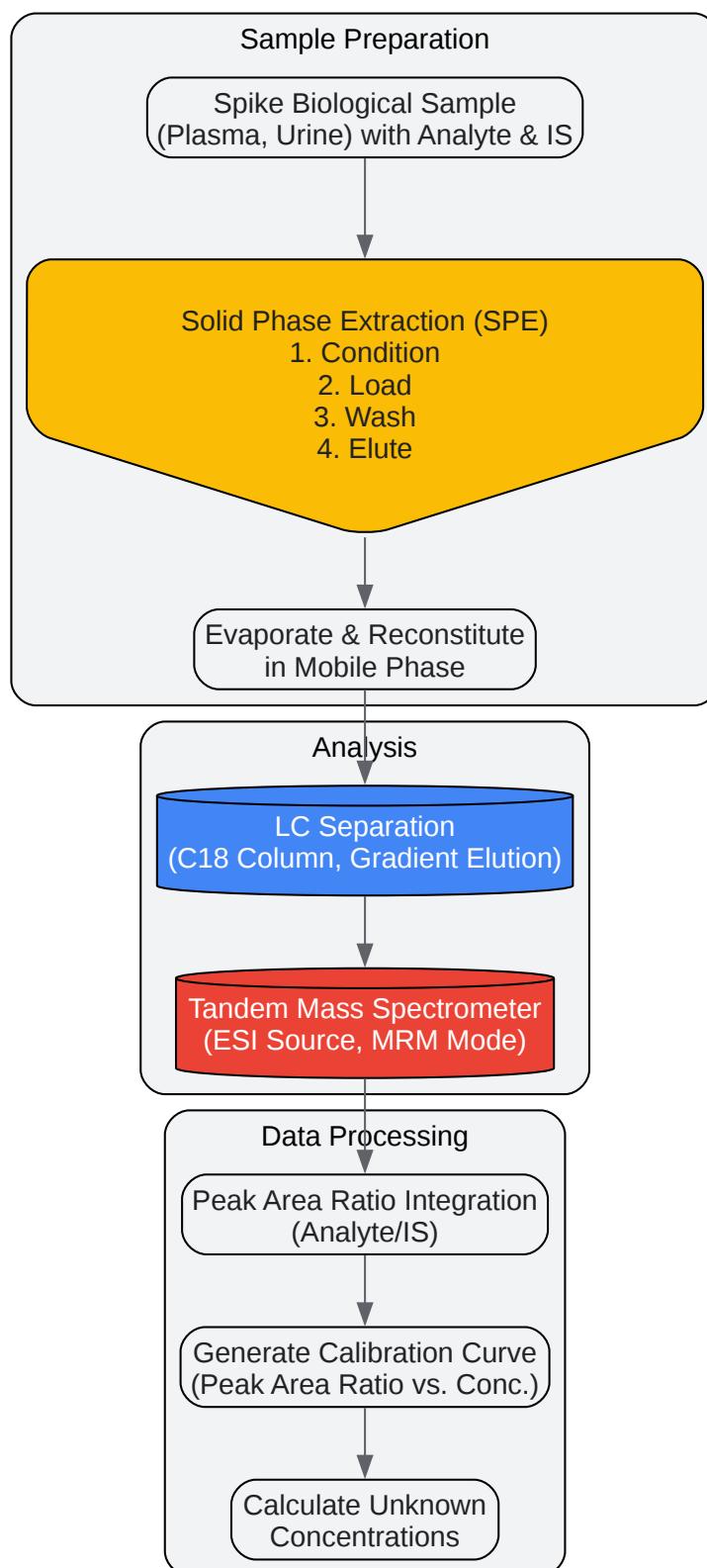
This method is ideal for the quantification of **7-methyl-1H-indole-2-carboxylic acid** in relatively clean sample matrices, such as in drug substance purity assessments or dissolution testing. The methodology is based on reversed-phase chromatography, which separates compounds based on their hydrophobicity.

A key aspect of this protocol is the use of an acidified mobile phase. This technique, known as ion suppression, neutralizes the charge on the carboxylic acid moiety of the analyte.[5] In its neutral form, the molecule is more hydrophobic and is retained more effectively on the nonpolar C18 stationary phase, leading to sharper peaks and improved chromatographic resolution.[5]

Detection is achieved by measuring the absorbance of ultraviolet light by the indole ring, a strong chromophore.

Visualized Workflow: HPLC-UV Analysis





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